binding affinity assays for 5-Azaspiro[2.3]hexane hydrochloride targets

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Compound of Interest

Compound Name:	*5-Azaspiro[2.3]hexane hydrochloride*
CAS No.:	*1536169-63-7*
Cat. No.:	*B2456867*

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Application Note: Characterizing Binding Kinetics of 5-Azaspiro[2.3]hexane Scaffolds

Executive Summary & Chemical Context

5-Azaspiro[2.3]hexane is a conformationally restricted spirocyclic amine increasingly utilized in medicinal chemistry as a bioisostere for piperidine, pyrrolidine, and morpholine. Its incorporation into drug candidates improves metabolic stability (by removing labile C-H bonds) and increases fraction saturated carbon (

), often enhancing solubility and selectivity.

While the core scaffold is a building block, specific derivatives (e.g., 5-azaspiro[2.3]hexane-1-carboxylic acid analogs) have shown activity against Metabotropic Glutamate Receptors (mGluRs) and Sigma Receptors.

This guide provides rigorous protocols for assaying the binding affinity of 5-Azaspiro[2.3]hexane-based libraries. It addresses the specific challenges of working with the

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hydrochloride salt form—specifically pH drift in low-capacity buffers and the detection limits associated with low-molecular-weight (LMW) fragment screening.

Critical Preparation: Handling the Hydrochloride Salt

Challenge: **5-Azaspiro[2.3]hexane hydrochloride** is acidic. Direct addition to assay buffers, especially in high concentrations required for fragment screening (100 µM – 10 mM), can depress pH, causing false negatives (protein denaturation) or false positives (charge-based non-specific binding).

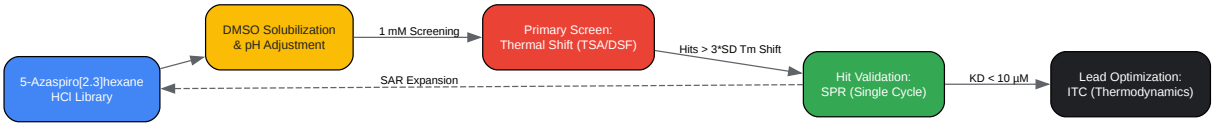
Protocol: Stock Solution Neutralization

- Weighing: Weigh the HCl salt into a glass vial.
- Solvent: Dissolve in 100% DMSO to reach a concentration of 100 mM.
  - Note: The HCl salt is generally soluble in DMSO. If turbidity persists, sonicate for 30 seconds.
- In-Situ Neutralization (Optional but Recommended for SPR):
  - If the assay buffer has low buffering capacity (e.g., 10 mM HEPES), add an equimolar amount of NaOH or DIPEA to the DMSO stock before dilution into the assay.
  - Verification: Dilute a mock sample 1:100 into your assay buffer and check pH with a micro-probe. It must remain within ±0.05 units of the target pH.

Workflow Visualization

The following diagram illustrates the screening hierarchy for spirocyclic fragments, moving from high-throughput thermal validation to kinetic characterization.

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Caption: Hierarchical screening workflow for spirocyclic amine fragments, prioritizing pH control and biophysical validation.

Method A: Surface Plasmon Resonance (SPR)

Best For: Fragment screening, determining

, and detecting weak binders (

in mM range). Target Class: Soluble proteins (Kinases, Proteases, Epigenetic targets).

Experimental Rationale

Spirocyclic fragments have low molecular weights (<150 Da). Standard SPR protocols fail because the refractive index change (

) is minimal. We use Clean Screen protocols and high-density immobilization.

Protocol

- Sensor Chip Selection:
  - Use a CM5 or CM7 (high capacity) chip.
  - Target immobilization level (

) must be high. Calculate required

    using:

    For a 100 Da fragment and 50 kDa protein, you need ~5000-8000 RU immobilized to see a 10 RU signal.

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- Running Buffer (Critical):
  - Base: PBS-P+ or HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20).
  - Additive: 2-5% DMSO (Must match analyte solvent exactly).
  - pH: 7.4 (Check carefully after DMSO addition).
- Injection Strategy (Multi-Cycle Kinetics):
  - Flow Rate: High flow (30-50 µL/min) to minimize mass transport limitations.
  - Concentration Series: 0, 31.25, 62.5, 125, 250, 500, 1000 µM.
  - Contact Time: 30-60 seconds (fast association expected).
  - Dissociation Time: 60 seconds (fast dissociation expected for fragments).
- Data Analysis:
  - Apply Solvent Correction (DMSO calibration curve) to account for bulk refractive index mismatches.
  - Fit to a 1:1 Steady State Affinity model. (Kinetic fitting is often impossible for fragments due to square-wave sensorgrams).

Method B: Thermal Shift Assay (TSA/DSF)

Best For: High-throughput primary screening of libraries. Target Class: Enzymes, Receptors (soluble domains).

Experimental Rationale

5-Azaspiro[2.3]hexane is a rigid scaffold. Binding often stabilizes the protein significantly by locking dynamic domains. TSA detects this stabilization (

).

Protocol

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- Reagents:
  - Protein: 2-5 µM final concentration.
  - Dye: SYPRO Orange (5000x stock) diluted to 5x final.
  - Ligand: 1 mM final concentration (from neutralized stock).
- Plate Setup (384-well PCR plate):
  - Control: Protein + DMSO + Dye (No Ligand).
  - Sample: Protein + 5-Azaspiro Compound + Dye.
  - Blank: Buffer + Dye (No Protein).
- Thermal Ramp:
  - Instrument: qPCR machine (e.g., Roche LightCycler, Bio-Rad CFX).
  - Ramp: 25°C to 95°C at 0.5°C/minute (slow ramp reduces noise).
- Analysis:
  - Calculate the derivative (

) to find the Melting Temperature (

).
  - Hit Criteria:

    compared to DMSO control.
  - Note: If

    decreases, the compound may be destabilizing the protein or binding to the unfolded state (common with hydrophobic amines).

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Method C: Radioligand Binding (Competition Assay)

Best For: Specific GPCR targets (e.g., mGluR, Sigma-1). Rationale: Literature identifies 5-azaspiro[2.3]hexane derivatives as potential glutamate analogs.[1]

Protocol (Membrane Prep)

- Tracer: Use a known radioligand for the target (e.g.,

  -Glutamate for mGluR or

  for Sigma-1).

- Incubation:
  - Mix Membrane prep (10-20 µg protein) + Radioligand (

    concentration) + 5-Azaspiro test compound (1 nM to 100 µM).
  - Buffer: 50 mM Tris-HCl, pH 7.4. Crucial: Ensure the HCl from the test compound does not acidify the Tris buffer.
- Filtration:
  - Incubate for 60-120 mins at RT.
  - Rapid filtration through GF/B filters using a cell harvester.
  - Wash 3x with ice-cold buffer.
- Calculation:
  - Measure CPM (Counts Per Minute).
  - Plot % Inhibition vs. Log[Concentration].
  - Calculate

    and convert to

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using the Cheng-Prusoff equation:

Summary of Quantitative Metrics

Assay Type	Key Output	Typical Range (Fragments)	Advantage	Limitation
SPR	, ,	10 µM - 5 mM	Real-time kinetics; no labeling.	High protein consumption; requires immobilization optimization.
TSA		2 - 10°C shift	High throughput; low cost.	False positives from aggregation; indirect binding measure.
Radioligand	,	nM - µM	High sensitivity for GPCRs.	Radioactive waste; requires known tracer.

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